

Application Notes and Protocols for the Synthesis of Silver Chlorate

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Compound of Interest

Compound Name: Silver chlorate

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Introduction

Silver chlorate (AgClO_3) is an inorganic compound that serves as a valuable reagent in various chemical applications. It is a strong oxidizing agent and a source of silver ions in solution.^[1] Its utility is noted in organic synthesis and as a precursor for other chemical preparations.^{[2][3]} These application notes provide a comprehensive overview of the synthesis of **silver chlorate**, its physicochemical properties, and essential safety protocols for its handling. The detailed experimental protocol is adapted from a well-established procedure to ensure reproducibility and safety in a laboratory setting.^[4]

Physicochemical Properties of Silver Chlorate

Silver chlorate typically appears as white, tetragonal crystals.^[2] It is sensitive to light and will darken upon exposure due to slow decomposition; therefore, it should be stored in dark, tightly sealed containers.^{[2][4]} A summary of its key quantitative properties is presented in Table 1.

Table 1: Physicochemical Data of **Silver Chlorate**

Property	Value	Reference(s)
Molecular Formula	AgClO ₃	[2]
Molecular Weight	191.32 g/mol	[2]
Appearance	White, tetragonal crystals	[2]
Density	4.430 g/cm ³ at 20°C	[2][5]
Melting Point	230 °C	[2]
Decomposition Temperature	270 °C	[2][5]
Solubility in Water	8.52 g/100 g at 5°C	[5]
10 g/100 g at 15°C	[2][5]	
18.03 g/100 g at 25°C	[5]	
23.74 g/100 g at 35°C	[5]	
50 g/100 g at 80°C	[2][5]	
Solubility in Ethanol	Sparingly soluble	[5]

Experimental Protocol: Synthesis of Silver Chlorate

This protocol details the synthesis of **silver chlorate** via a metathesis reaction between silver nitrate (AgNO₃) and sodium chlorate (NaClO₃), as described in Inorganic Syntheses, Volume 2. [4][6][7] This method relies on the differential solubility of the resulting salts to isolate **silver chlorate**.

Materials and Equipment

- Silver nitrate (AgNO₃), 170 g (1 mol)
- Sodium chlorate (NaClO₃), 106 g (1 mol)
- Distilled water
- Beakers (2 x 250 mL)

- Heating plate or water bath
- Ice bath
- Buchner funnel and filter paper
- Vacuum flask
- Desiccator
- Dark glass storage bottle

Procedure

- Preparation of Reactant Solutions:
 - In a 250 mL beaker, dissolve 170 g of silver nitrate in 100 mL of distilled water.
 - In a separate 250 mL beaker, dissolve 106 g of sodium chlorate in 100 mL of distilled water.
 - Heat both solutions to 85°C.[\[4\]](#)
- Reaction and Crystallization:
 - Once both solutions have reached 85°C, mix them together.
 - Allow the resulting solution to cool slowly to 0°C in an ice bath. **Silver chlorate** will precipitate out of the solution.[\[4\]](#)[\[6\]](#)
 - Carefully decant the mother liquor.
- Initial Purification:
 - Add 50 mL of distilled water, pre-cooled to 0°C, to the solid product.
 - Separate the crystals from the washing solution by suction filtration using a Buchner funnel.[\[4\]](#)

- At this stage, the expected yield is approximately 150 g (78.5% yield), with a purity of about 95.2%.[\[4\]](#)
- Recrystallization for Higher Purity:
 - Dissolve the product from the initial filtration in 125 mL of distilled water at 90°C.
 - Cool the solution to 0°C to recrystallize the **silver chlorate**.
 - Filter the purified crystals by suction.
 - Repeat the recrystallization step with 120 mL of distilled water.[\[4\]](#)
- Drying and Storage:
 - Dry the final product in a desiccator.
 - The expected yield of the purified product is approximately 118.7 g (62% yield), with a purity of 99.7%.[\[4\]](#)
 - Store the dried **silver chlorate** in a dark, tightly sealed glass bottle to prevent decomposition from light exposure.[\[4\]](#)

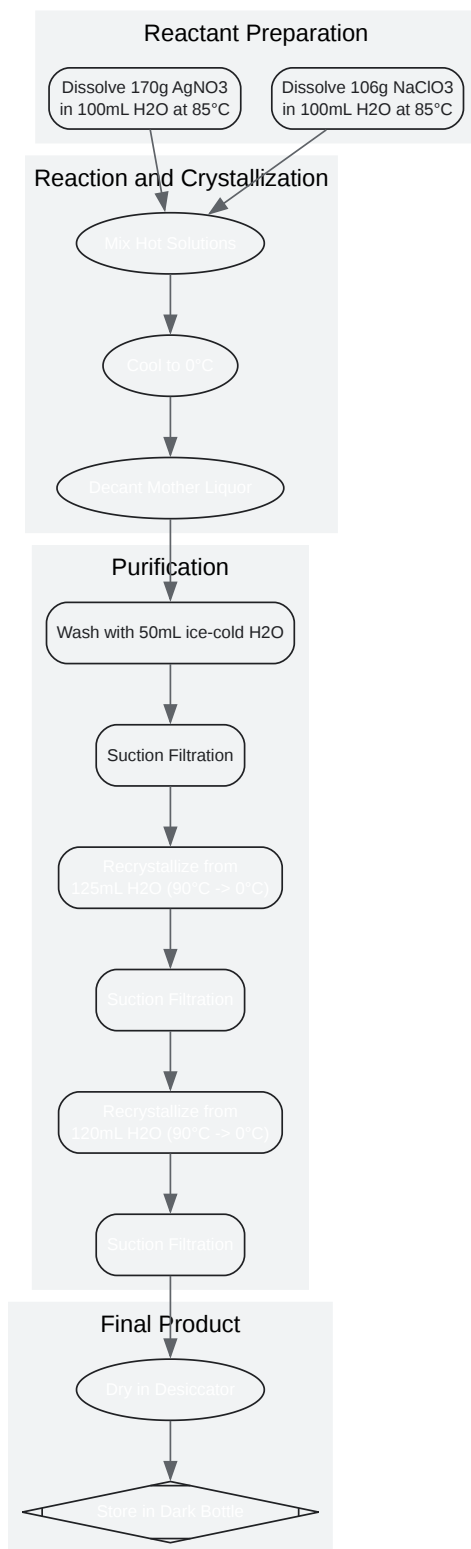
Safety Precautions

Silver chlorate is a strong oxidizing agent and can cause fires or explosions if it comes into contact with combustible materials.[\[3\]](#) It is also a skin and eye irritant. Appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn at all times. All procedures should be carried out in a well-ventilated fume hood. Avoid exposure to light and heat.[\[2\]](#)

Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **silver chlorate**.

Experimental Workflow for Silver Chlorate Synthesis



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Caption: Workflow for the synthesis and purification of **silver chlorate**.

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